

Personal protective equipment for handling L-888607 Racemate

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Compound of Interest

Compound Name: L-888607 Racemate

Cat. No.: B608433

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Essential Safety and Handling Guide for L-888607 Racemate

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for L-888607 Racemate, a selective prostaglandin D2 receptor subtype 1 (DP1) antagonist.^[1] Adherence to these procedures is critical for laboratory safety and operational integrity.

Hazard Identification and Summary

L-888607 Racemate is classified as a combustible liquid that can cause skin and serious eye irritation.^[2] It is also harmful if inhaled and may cause respiratory irritation.^[2] The compound poses long-term harmful effects to aquatic life.^[2]

Hazard Classification	Category	Precautionary Statement
Flammable liquids	Category 4	H227: Combustible liquid
Acute toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin irritation	Category 2	H315: Causes skin irritation
Eye irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity - single exposure (Respiratory system)	Category 3	H335: May cause respiratory irritation
Short-term (acute) aquatic hazard	Category 3	H412: Harmful to aquatic life with long lasting effects
Long-term (chronic) aquatic hazard	Category 3	H412: Harmful to aquatic life with long lasting effects

Personal Protective Equipment (PPE)

To ensure personal safety when handling L-888607 Racemate, the following personal protective equipment is mandatory.

Protection Type	Requirement
Eye/Face Protection	Use safety glasses with side-shields conforming to EN166.
Skin Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.
Body Protection	Complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.
Respiratory Protection	Where risk assessment shows air-purifying respirators are appropriate use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls. If the respirator is the sole means of protection, use a full-face supplied air respirator. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).

Handling and Storage

Safe Handling:

- Work under a fume hood.
- Do not inhale the substance or mixture.^[2]
- Avoid the generation of vapors or aerosols.^[2]

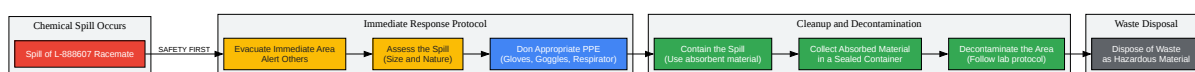
- Keep away from open flames, hot surfaces, and sources of ignition.[2]
- Take precautionary measures against static discharge.[2]

Storage:

- Store in a tightly closed container.[2]
- Recommended storage temperature can be found on the product label.[2] Stock solutions can be stored at -80°C for 6 months or -20°C for 1 month.[1]

Spill and Disposal Plan

In the event of a spill, immediate and appropriate action is crucial. The following workflow outlines the necessary steps.



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Figure 1. Workflow for handling a chemical spill of L-888607 Racemate.

Disposal: The generation of waste should be avoided or minimized wherever possible. Disposal of this product, solutions, and any by-products should at all times comply with the requirements of environmental protection and waste disposal legislation and any regional local authority requirements.

First-Aid Measures

- If inhaled: Move the person into fresh air.[2]
- In case of skin contact: Take off immediately all contaminated clothing. Rinse skin with water/shower.[2]

- In case of eye contact: Rinse out with plenty of water. Call an ophthalmologist. Remove contact lenses.[2]
- If swallowed: Immediately make the victim drink water (two glasses at most). Consult a physician.[2]

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